

An In-depth Technical Guide to 9-Decen-1-ol

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Compound of Interest

Compound Name: 9-Decen-1-ol

Cat. No.: B078377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9-Decen-1-ol**, a versatile long-chain unsaturated alcohol. It details its chemical properties, synthesis, analytical methods, and its role in various scientific and industrial applications, including as a fragrance component and a pharmaceutical intermediate.

Core Molecular Data

9-Decen-1-ol is an organic compound with a ten-carbon chain, a terminal hydroxyl group, and a double bond at the C-9 position. Its key molecular identifiers and properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₂₀ O	[1][2]
Molecular Weight	156.27 g/mol	[3][4]
IUPAC Name	dec-9-en-1-ol	
CAS Number	13019-22-2	[1]
Appearance	Colorless liquid	
Density	0.876 g/mL at 25 °C	
Boiling Point	234-238 °C	
Refractive Index	n ₂₀ /D 1.447	

Synthesis Protocols

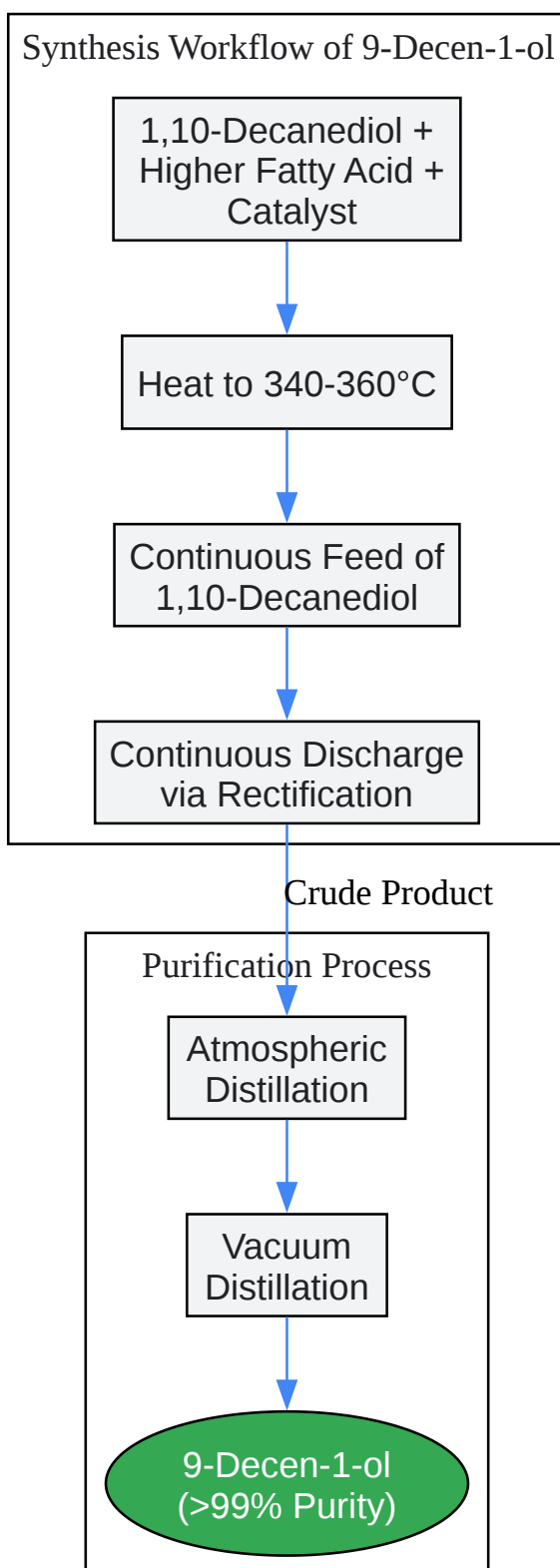
A primary method for the synthesis of **9-Decen-1-ol** is through the partial dehydration of 1,10-decanediol. This process typically involves heating the diol in the presence of a catalyst.

Experimental Protocol: Synthesis from 1,10-Decanediol

A detailed method for synthesizing 9-decenol involves the following steps:

- **Reaction Setup:** 1,10-decanediol, a higher fatty acid, and a catalyst are stirred and heated to 340-360 °C to create a mixed matrix.
- **Continuous Reaction:** Additional 1,10-decanediol is continuously fed into the heated matrix in a dropwise manner. The product is concurrently discharged through rectification to maintain a steady state.
- **Purification:** The collected discharged material undergoes a two-step distillation process for purification.
 - **Atmospheric Distillation:** The material is first subjected to normal-pressure rectification, collecting the fraction at 99±0.5 °C.

- Vacuum Distillation: The remaining material is then distilled under vacuum, and the fraction at 110 ± 0.5 °C / 30 mm Hg is collected to yield pure **9-Decen-1-ol**. This process can achieve a purity of over 99%. The kettle bottom liquid from the vacuum rectification can be mixed with fresh 1,10-decanediol for subsequent reactions, allowing for a continuous and efficient process.



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Synthesis and Purification Workflow for **9-Decen-1-ol**.

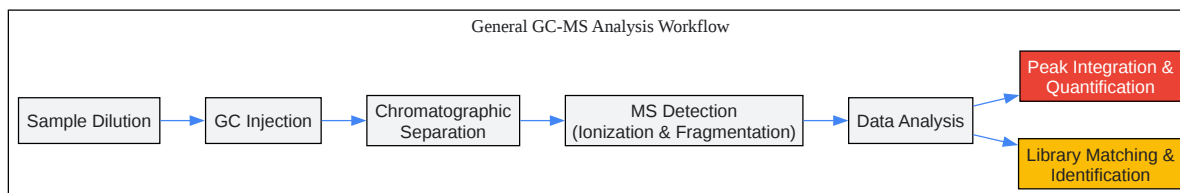
Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective technique for the analysis of volatile compounds like **9-Decen-1-ol**, allowing for both qualitative identification and quantitative measurement.

General Protocol: GC-MS Analysis

While a specific, detailed protocol for **9-Decen-1-ol** is not extensively published, a general methodology applicable to its analysis is as follows:

- **Sample Preparation:** The **9-Decen-1-ol** sample is diluted in a suitable solvent, such as ethanol or hexane, to a concentration appropriate for GC-MS analysis.
- **GC Separation:** The diluted sample is injected into the gas chromatograph. The components of the sample are separated based on their volatility and interaction with the stationary phase of the GC column (e.g., a non-polar HP-5 column). The oven temperature is programmed to ramp up, allowing for the sequential elution of compounds.
- **MS Detection and Identification:** As compounds elute from the GC column, they enter the mass spectrometer. The molecules are ionized, and the resulting fragments are detected. The mass spectrum, a unique fragmentation pattern, is then compared against a spectral library, such as the National Institute of Standards and Technology (NIST) library, for identification.
- **Quantification:** The peak area of the identified **9-Decen-1-ol** is proportional to its concentration in the sample. By running standards of known concentrations, a calibration curve can be generated to accurately quantify the amount of **9-Decen-1-ol**.



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A generalized workflow for the analysis of **9-Decen-1-ol** using GC-MS.

Applications in Research and Industry

9-Decen-1-ol is a valuable molecule with applications spanning several fields:

- **Fragrance Industry:** It possesses a fresh, dewy, rose-like scent and is widely used in the formulation of perfumes, especially for soaps and detergents. It is also found naturally in small amounts in substances like cardamom and cognac.
- **Pharmaceutical Synthesis:** The presence of both a hydroxyl group and a terminal double bond makes **9-Decen-1-ol** a useful building block in organic synthesis. It serves as a precursor in the preparation of more complex molecules, including semifluorinated acids used for creating specialized block copolymers.
- **Biochemical Research:** It is utilized as a biochemical reagent in life science research.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the direct involvement of **9-Decen-1-ol** in defined biological signaling pathways. It is generally classified as a biochemical reagent for research purposes. Its primary industrial applications are in the fragrance and chemical synthesis sectors. Further research may elucidate specific biological roles or interactions.

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